

# Safe Disposal of Luteolin-7-O-gentiobioside: A Procedural Guide

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## Compound of Interest

Compound Name: *luteolin-7-O-gentiobioside*

Cat. No.: *B15091831*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for luteolin-7-O-gentiobioside is not readily available, guidance can be derived from the safety data of structurally related compounds, such as luteolin and luteolin-7-O-glucoside. This document outlines the essential procedures for the safe disposal of luteolin-7-O-gentiobioside, emphasizing caution and adherence to local regulations.

## Chemical and Safety Data Summary

The following table summarizes key data for luteolin and luteolin-7-O-glucoside, which can serve as a reference for handling luteolin-7-O-gentiobioside. It is important to note that while the glycoside form may have different properties, the potential hazards of the aglycone (luteolin) should be considered.

| Property                | Luteolin                                                                                                                         | Luteolin-7-O-glucoside                              |
|-------------------------|----------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------|
| CAS Number              | 491-70-3[1]                                                                                                                      | 5373-11-5[2][3]                                     |
| Molecular Formula       | C <sub>15</sub> H <sub>10</sub> O <sub>6</sub>                                                                                   | C <sub>21</sub> H <sub>20</sub> O <sub>11</sub> [4] |
| Molar Mass              | 286.24 g/mol                                                                                                                     | 448.4 g/mol [2]                                     |
| Hazard Classification   | Acute toxicity - oral (Fatal if swallowed), Skin irritation, Eye irritation, Specific target organ toxicity (single exposure)[1] | Not classified as a hazardous substance[2][3]       |
| PBT and vPvB Assessment | Not applicable[1]                                                                                                                | Not a PBT or vPvB substance[2][3]                   |

## Experimental Protocols: Disposal Procedures

The following step-by-step protocol is a general guideline for the disposal of luteolin-7-O-gentiobioside. Always consult with your institution's Environmental Health and Safety (EHS) department and refer to local, state, and federal regulations for specific requirements.

## Personal Protective Equipment (PPE)

Before handling the compound, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

## Waste Collection

- Solid Waste:
  - Carefully sweep or scoop any solid luteolin-7-O-gentiobioside into a designated, clearly labeled chemical waste container.

- Avoid generating dust. If the compound is a fine powder, consider using a damp paper towel to gently wipe the area, and dispose of the towel as chemical waste.
- For contaminated items such as weighing paper, pipette tips, and gloves, place them in the same labeled chemical waste container.
- Liquid Waste (Solutions):
  - Collect all solutions containing luteolin-7-O-gentiobioside in a designated, sealed, and clearly labeled liquid chemical waste container.
  - Do not pour solutions down the drain.<sup>[2]</sup>

## Decontamination of Glassware and Surfaces

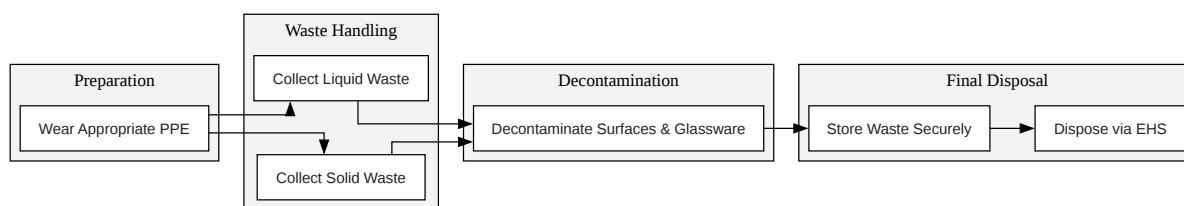
- Rinse contaminated glassware and surfaces with an appropriate solvent (e.g., ethanol or acetone) to dissolve any remaining compound.
- Collect the rinse solvent as liquid chemical waste.
- After the initial solvent rinse, wash glassware and surfaces with soap and water.

## Waste Storage and Disposal

- Store the sealed chemical waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Arrange for the disposal of the chemical waste through your institution's EHS department or a licensed chemical waste disposal contractor.

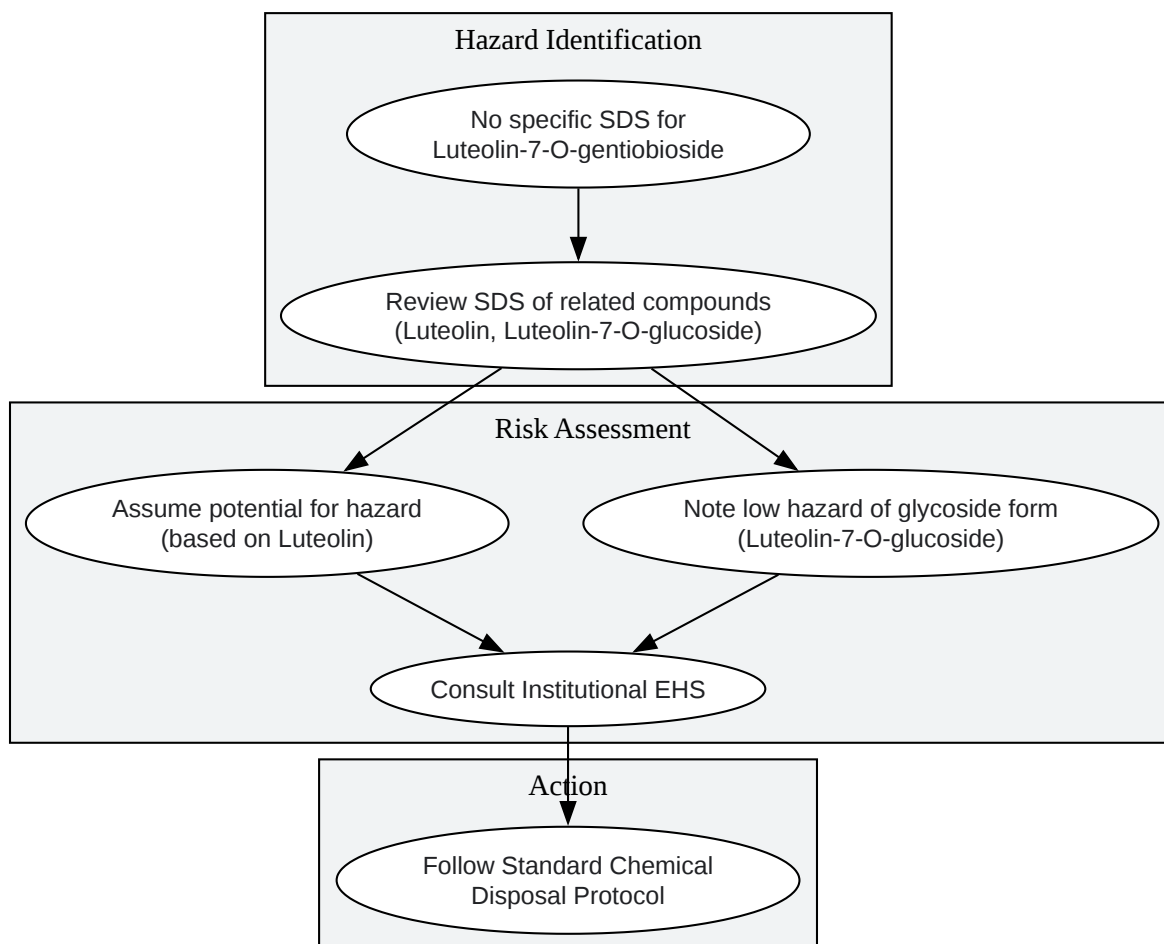
## Visualizing Disposal and Safety Workflows

To further clarify the procedural steps and logical relationships in the handling and disposal of luteolin-7-O-gentiobioside, the following diagrams have been created using Graphviz.



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Caption: Disposal Workflow for Luteolin-7-O-gentiobioside.



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Caption: Decision Logic for Safe Handling Procedures.

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